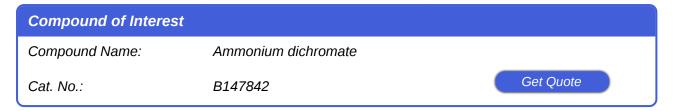


Application Notes and Protocols: Ammonium Dichromate in Leather Tanning and Mordant Dyeing

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

Introduction

Ammonium dichromate, (NH₄)₂Cr₂O₇, is a vibrant orange-red crystalline solid known for its strong oxidizing properties. Historically, it has found applications in various industrial processes, including leather tanning and as a mordant in textile dyeing.[1][2][3] This document provides detailed application notes and protocols for the use of **ammonium dichromate** in these two distinct fields, with a strong emphasis on the historical context and the critical safety considerations associated with hexavalent chromium.

Disclaimer: **Ammonium dichromate** contains hexavalent chromium (Cr(VI)), which is a known carcinogen and environmental hazard.[4][5] Modern industrial practices have largely shifted away from the direct use of Cr(VI) compounds in favor of trivalent chromium (Cr(III)) salts, which are significantly less toxic. These protocols are provided for informational and research purposes. Strict adherence to all safety protocols is imperative when handling **ammonium dichromate**.

Section 1: Application in Leather Tanning

The primary role of chromium in leather tanning is to stabilize the collagen fibers of the hide, making it resistant to microbial degradation and increasing its durability.[6] While modern



chrome tanning exclusively uses Cr(III) salts like chromium(III) sulfate, historically, dichromates were used, often involving an in-situ reduction to the active Cr(III) form.[7][8]

Chemical Principle

The tanning process relies on the ability of Cr(III) ions to form cross-links between the carboxyl groups of collagen protein chains. This cross-linking imparts stability to the leather. When **ammonium dichromate** is used, the Cr(VI) must first be reduced to Cr(III). This reduction is typically achieved using a reducing agent such as sulfur dioxide or glucose in an acidic solution.[9]

The overall reaction for the reduction of dichromate with sulfur dioxide can be represented as:

 $(NH_4)_2Cr_2O_7 + 3SO_2 + H_2SO_4 \rightarrow 2Cr(OH)SO_4 + (NH_4)_2SO_4$

Historical Process Overview & Representative Protocol

The following protocol is a representative outline of a historical chrome tanning process that might have utilized a dichromate salt. Modern tanneries do not use this method directly due to the hazards of Cr(VI).

Materials:

- Ammonium dichromate ((NH₄)₂Cr₂O₇)
- Sulfuric acid (H₂SO₄)
- A reducing agent (e.g., glucose or sodium bisulfite)
- Sodium carbonate (Na₂CO₃) for basification
- Pickled animal hides
- Water

Procedure:

Preparation of the Chrome Tanning Liquor (Reduction of Cr(VI)):



- In a well-ventilated chemical fume hood, dissolve a calculated amount of ammonium dichromate in water.
- Slowly and carefully add sulfuric acid to the solution to lower the pH.
- Gradually add the reducing agent (e.g., glucose) while monitoring the temperature. The reaction is exothermic.
- The solution will change color from orange-red to a deep green, indicating the reduction of Cr(VI) to Cr(III). The resulting solution is the basic chromium sulfate tanning liquor.

Tanning:

- The pickled hides are placed in a tanning drum with a specific volume of water.
- The prepared chrome tanning liquor (containing Cr(III)) is added to the drum.
- The drum is rotated for several hours to ensure even penetration of the chromium salts into the hides.

Basification:

- After sufficient penetration, the pH of the tanning bath is gradually raised by adding a weak base, such as sodium carbonate.
- This increase in pH promotes the cross-linking reaction between the chromium and the collagen.

Post-Tanning Processes:

 The resulting "wet blue" leather is then washed and can undergo further processing such as retanning, dyeing, and fatliquoring.

Quantitative Data

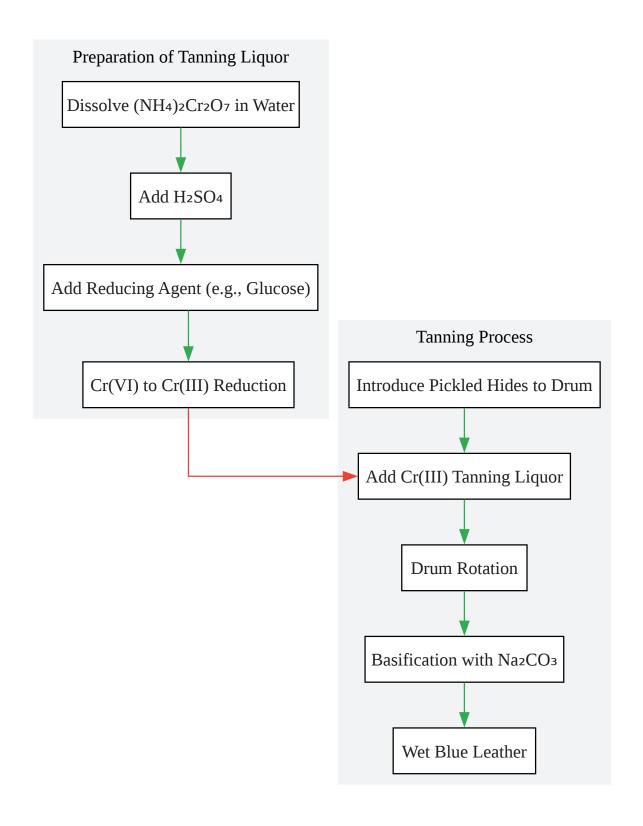
The chromium content in the final leather product is a critical quality parameter.



Parameter	Typical Value Range	Source(s)
Chromium (as Cr ₂ O ₃) content in wet-blue leather	3.0% - 5.0%	[6][10][11]
Extractable Cr(III) in standard chrome-tanned leather	50 - 500 ppm	[10]
Regulatory limit for Cr(VI) in leather goods	< 3 ppm	[12]

Experimental Workflow for Historical Chrome Tanning





Click to download full resolution via product page

Workflow for a historical chrome tanning process.



Section 2: Application in Mordant Dyeing

Ammonium dichromate can be used as a mordant in dyeing, particularly for protein fibers like wool and silk, and to a lesser extent, for cellulosic fibers like cotton.[1] A mordant is a substance that forms a coordination complex with the dye, which then attaches to the fabric, enhancing the dye's fastness to light and washing.[13]

Chemical Principle

In mordant dyeing with **ammonium dichromate**, the chromium ions form a complex with both the dye molecules and the functional groups of the textile fibers. This creates a larger, insoluble dye-mordant-fiber complex that is firmly fixed within the fiber structure. The chromium acts as a bridge, improving the durability of the color.

Mordanting Methods

There are three primary methods for applying a mordant:

- Pre-mordanting: The fiber is treated with the mordant before being dyed.
- Meta-mordanting (Simultaneous): The mordant is added to the dyebath along with the dye.
- Post-mordanting: The fiber is dyed first and then treated with the mordant.

Experimental Protocols

Protocol 1: Pre-mordanting of Wool Yarn with a Natural Dye

Materials:

- Wool yarn (100 g)
- Ammonium dichromate (1-3% on weight of fiber owf)
- Natural dye extract (e.g., madder root)
- · Formic acid or acetic acid
- Water



Heating mantle and beaker

Procedure:

 Scouring: Wash the wool yarn with a neutral detergent to remove any impurities and rinse thoroughly.

Mordanting:

- In a large beaker, dissolve the desired amount of ammonium dichromate (e.g., 2 g for 2% owf) in water (liquor ratio of 1:40, i.e., 4 liters for 100 g yarn).
- Add a small amount of formic or acetic acid to the mordant bath to achieve a pH of 3.5 4.5.
- Introduce the wet, scoured wool yarn into the mordant bath.
- Slowly heat the bath to a gentle boil (around 95-100°C) and maintain this temperature for 45-60 minutes, stirring gently to ensure even mordanting.
- Allow the bath to cool, then remove the yarn, rinse it thoroughly, and squeeze out excess water.

Dyeing:

- Prepare the dyebath with the natural dye extract according to the supplier's instructions.
- Introduce the mordanted, wet yarn into the dyebath.
- Slowly heat the dyebath to the recommended temperature for the specific dye (often just below boiling for wool) and maintain for 60-90 minutes.
- Allow the dyebath to cool completely before removing the yarn.
- Rinse the dyed yarn with water until the water runs clear and allow it to dry in the shade.

Protocol 2: Meta-mordanting of Cotton Fabric



Materials:

- Cotton fabric (100 g)
- A suitable mordant dye
- Ammonium dichromate (1-2% owf)
- · Ammonium sulfate
- Acetic acid
- Water
- Heating and stirring apparatus

Procedure:

- Scouring: Thoroughly wash the cotton fabric to remove any sizing or impurities.
- Dyeing and Mordanting:
 - Prepare a dyebath with the required amount of water (e.g., liquor ratio 1:30).
 - Add ammonium sulfate and a small amount of acetic acid to the bath to regulate the pH.
 - Add the pre-dissolved mordant dye and the ammonium dichromate to the dyebath.
 - Introduce the wet, scoured cotton fabric.
 - Slowly raise the temperature of the dyebath to a boil and maintain for 60-90 minutes with constant agitation.
 - Allow the bath to cool, then remove the fabric.
 - Rinse the dyed fabric thoroughly with water and then with a mild soap solution to remove any unfixed dye.
 - Final rinse and dry.



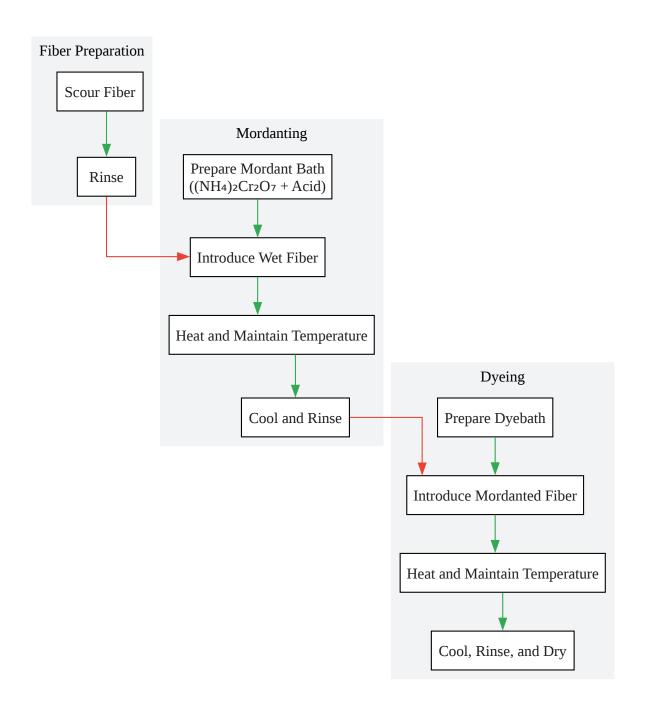
Quantitative Data for Mordant Dyeing

The concentration of the mordant can significantly affect the final color and fastness properties of the dyed textile.

Mordant Concentration (% owf)	Fiber	Effect on Color Fastness (General Trend)	Source(s)
0.5% - 1.0%	Wool	Moderate improvement in light and wash fastness.	[14][15]
1.5% - 2.5%	Wool	Significant improvement in fastness properties.	[15]
> 3.0%	Wool	May lead to increased fiber damage with diminishing returns on fastness.	[15]
1.0% - 3.0%	Cotton	Effective for improving dye uptake and fastness, often used in combination with a tannin pre-treatment.	[16][17]

Experimental Workflow for Pre-mordant Dyeing





Click to download full resolution via product page

Workflow for pre-mordant dyeing of textiles.



Section 3: Safety Protocols for Handling Ammonium Dichromate

Ammonium dichromate is a hazardous substance and requires strict safety protocols.

- Personal Protective Equipment (PPE): Always wear appropriate PPE, including a lab coat, chemical-resistant gloves, and chemical splash goggles.[18][19]
- Ventilation: All work with ammonium dichromate powder or solutions should be conducted
 in a certified chemical fume hood to avoid inhalation of dust or aerosols.[18]
- Handling: Avoid contact with skin, eyes, and clothing. Do not grind or subject the solid material to friction or shock, as it can be explosive under confinement.[5][20]
- Storage: Store **ammonium dichromate** in a cool, dry, well-ventilated area away from combustible materials, reducing agents, and sources of heat or ignition. It should be stored separately from incompatible chemicals.[19]
- Disposal: Dispose of ammonium dichromate and any contaminated materials as
 hazardous waste in accordance with local, state, and federal regulations. Do not dispose of it
 in the regular trash or down the drain.[19]

Conclusion

Ammonium dichromate has played a significant role in the historical development of leather tanning and textile dyeing. While its use in leather tanning has been superseded by safer Cr(III) compounds, its application as a mordant in dyeing continues to be of interest for achieving high fastness properties with certain dyes. A thorough understanding of the chemical principles and strict adherence to safety protocols are essential for any research or application involving this compound. The information and protocols provided herein are intended to serve as a comprehensive resource for professionals in relevant scientific fields.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.



References

- 1. Ammonium dichromate Wikipedia [en.wikipedia.org]
- 2. byjus.com [byjus.com]
- 3. cameo.mfa.org [cameo.mfa.org]
- 4. Ammonium Dichromate Guide: Chemical Properties, Applications, and Safety Precautions [ceramic-glazes.com]
- 5. Ammonium Dichromate SDS (Safety Data Sheet) | Flinn Scientific [flinnsci.com]
- 6. leathersmithe.com [leathersmithe.com]
- 7. neratanning.com [neratanning.com]
- 8. tholfineleathers.com [tholfineleathers.com]
- 9. nopr.niscpr.res.in [nopr.niscpr.res.in]
- 10. aqeic.org [aqeic.org]
- 11. researchgate.net [researchgate.net]
- 12. Chromium released from leather I: exposure conditions that govern the release of chromium(III) and chromium(VI) - PMC [pmc.ncbi.nlm.nih.gov]
- 13. Dye Wikipedia [en.wikipedia.org]
- 14. jazanu.edu.sa [jazanu.edu.sa]
- 15. nopr.niscpr.res.in [nopr.niscpr.res.in]
- 16. researchgate.net [researchgate.net]
- 17. Dyeing of Cotton Fabric with Natural Dyes Improved by Mordants and Plasma Treatment [pccc.icrc.ac.ir]
- 18. shop.chemsupply.com.au [shop.chemsupply.com.au]
- 19. oxfordlabfinechem.com [oxfordlabfinechem.com]
- 20. pubs.acs.org [pubs.acs.org]
- To cite this document: BenchChem. [Application Notes and Protocols: Ammonium Dichromate in Leather Tanning and Mordant Dyeing]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b147842#application-of-ammonium-dichromate-in-leather-tanning-and-mordant-dyeing]



Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com